

Mito-So (MitoSOX Red) Technical Support Center

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Compound of Interest

Compound Name: Mito-So

Cat. No.: B16347785

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Mito-So**, commonly known as MitoSOX Red.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Mito-So** (MitoSOX Red)?

A1: The most common and recommended solvent for preparing a concentrated stock solution of **Mito-So** is high-quality, anhydrous dimethyl sulfoxide (DMSO).^{[1][2]} It is crucial to use fresh, anhydrous DMSO as the probe is sensitive to moisture, which can lead to hydrolysis and degradation.^[1]

Q2: How should I prepare the stock solution?

A2: To prepare a 5 mM stock solution, dissolve 50 µg of **Mito-So** powder in 13 µL of anhydrous DMSO.^[2] It is recommended to bring the vial to room temperature before opening and to centrifuge it briefly to ensure all the powder is at the bottom.^[2]

Q3: What are the optimal storage conditions for **Mito-So**?

A3: The storage conditions depend on whether it is in lyophilized powder form or a reconstituted stock solution.

- **Lyophilized Powder:** Store at -20°C or -80°C in a desiccated, dark environment.[1] It is stable for up to three years at -20°C.[1]
- **DMSO Stock Solution:** For long-term storage, it is highly recommended to store the stock solution in small, single-use aliquots at -80°C for up to 6 months to a year.[1] For shorter-term storage, aliquots can be kept at -20°C for up to one month.[1] It is critical to avoid repeated freeze-thaw cycles.[1] Some user experiences suggest that the reconstituted probe may not be stable for as long as a month at -20°C.[3]
- **Working Solution (in aqueous buffer):** It is strongly advised to prepare the working solution fresh for each experiment.[1] If absolutely necessary, it may be stored at 4°C, protected from light, for up to one week, but this is not ideal as the probe is least stable in aqueous solutions.[2]

Q4: What is the typical working concentration for **Mito-So**?

A4: The typical working concentration for **Mito-So** ranges from 500 nM to 5 µM.[1] The optimal concentration should be determined empirically for the specific cell type and experimental conditions, as high concentrations can be cytotoxic.[1]

Troubleshooting Guide

Issue 1: Precipitate forms when diluting the **Mito-So** stock solution in aqueous buffer.

Possible Cause: **Mito-So** is poorly soluble in fully aqueous solutions.[4] Direct dilution of a concentrated DMSO stock into a large volume of aqueous buffer can cause the compound to precipitate.

Solution:

- **Lower the Final Concentration:** Working with a lower final concentration of **Mito-So** in your aqueous medium is the simplest solution.[4]

- Use a Stepped Dilution: Instead of adding the DMSO stock directly to the full volume of aqueous buffer, first add the stock to a smaller volume of the buffer while vortexing, and then slowly add the remaining buffer.[4]
- Warm the Buffer: Gently warming the aqueous buffer to 37°C can temporarily increase solubility during dilution.[4] Ensure this temperature is compatible with your experimental setup.
- Maintain a Low Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is low, typically below 0.5%, as higher concentrations can be toxic to cells.[5]

Issue 2: High background fluorescence or autofluorescence in control cells.

Possible Cause:

- Degraded Probe: The **Mito-So** probe is sensitive to light and can degrade, leading to non-specific fluorescence.[1][6]
- Loading with **Mito-So** Before Activation: Loading cells with the probe before applying a stimulus might lead to autofluorescence in unactivated controls that is equal to or higher than the activated sample.[7]

Solution:

- Protect from Light: The entire process, from dissolving the dye to staining and detection, must be protected from light.[6] For instance, you can wrap containers in aluminum foil.[6]
- Optimize Staining Protocol: Consider adding the **Mito-So** after the activation or treatment step, rather than pre-loading the cells.[7]
- Prepare Fresh Solutions: Always use freshly prepared working solutions from properly stored stock aliquots to avoid using a degraded probe.[1]

Issue 3: No significant increase in fluorescence in treated cells compared to control.

Possible Cause:

- **Insufficient Incubation Time or Temperature:** The uptake of **Mito-So** into the mitochondria is an active process that depends on the mitochondrial membrane potential and is more efficient at physiological temperatures.[\[6\]](#)
- **Ineffective Concentration:** The concentration of **Mito-So** may not be optimal for your specific cell type and experimental conditions.
- **Degraded Probe:** An improperly stored or handled probe may have lost its activity.

Solution:

- **Optimize Incubation Conditions:** Incubate the cells with **Mito-So** at 37°C in a 5% CO₂ incubator for 15-30 minutes to improve mitochondrial targeting and uptake.[\[6\]](#)
- **Perform a Dose-Response Experiment:** Test a range of **Mito-So** concentrations to find the optimal one for your experiment.
- **Use Fresh Probe:** Always prepare fresh working solutions and ensure your stock solution has been stored correctly.

Data Presentation

Table 1: **Mito-So** (MitoSOX Red) Solubility

Solvent	Solubility	Concentration (mM)	Notes	Source
DMSO	50 mg/mL	73.65 mM	Use fresh, anhydrous DMSO for best results.	[4]
Water	10 mg/mL	14.73 mM	May require warming and sonication. Not recommended for stock solutions.	[4]
PBS (pH 7.2)	0.3 mg/mL	0.44 mM	Not recommended for storage beyond one day.	[4]
Ethanol	Insoluble to 30 mg/mL	~44 mM	Solubility data can be conflicting; verify with your specific batch.	[4]
Dimethylformamide (DMF)	30 mg/mL	~44 mM	Purge with an inert gas.	[4]

Table 2: Recommended Storage Conditions for **Mito-So** (MitoSOX Red)

Form	Temperature	Duration	Key Considerations	Sources
Lyophilized Powder	-20°C or -80°C	Up to 3 years	Store in a desiccated, dark environment.	[1]
DMSO Stock Solution	-80°C	Up to 6 months or 1 year	Recommended for long-term storage. Store in small, single-use aliquots. Protect from light.	[1]
DMSO Stock Solution	-20°C	Up to 1 month	Suitable for shorter-term storage. Aliquoting is still highly recommended.	[1]
Working Solution (Aqueous)	4°C	Up to 1 week	Not recommended. Prepare fresh for each experiment for best results. Protect from light.	[2]

Experimental Protocols & Methodologies

Protocol 1: Preparation of a High-Concentration Stock Solution

- Weighing: Carefully weigh the desired amount of **Mito-So** (MitoSOX Red) powder in a microcentrifuge tube.

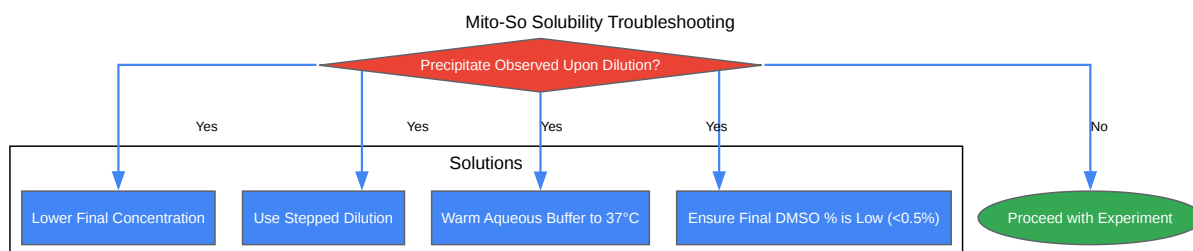
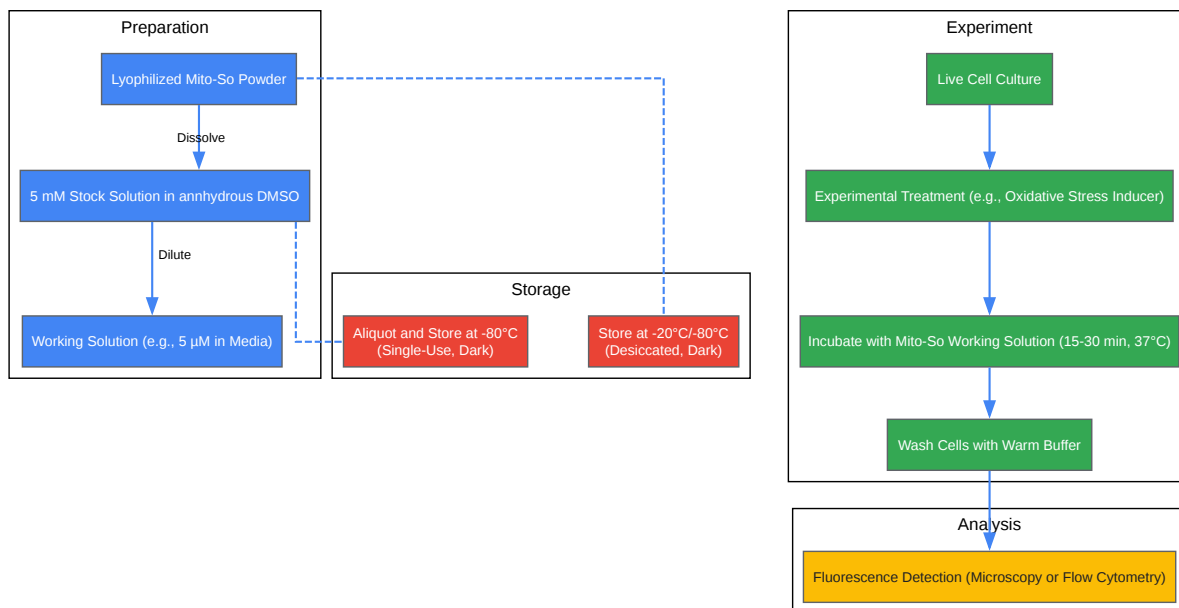
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., 5 mM).
- **Dissolution:** Vortex the solution vigorously. If needed, sonicate the vial in a water bath for 5-10 minutes to ensure complete dissolution. The final solution should be clear and free of particulates.
- **Aliquoting and Storage:** Dispense the stock solution into small, single-use, light-protected aliquots (e.g., 10-20 μ L). Store the aliquots at -80°C for long-term stability.

Protocol 2: Diluting Mito-So Stock for Cell Culture Experiments

- **Thaw Stock:** Thaw a single aliquot of the concentrated **Mito-So** DMSO stock solution at room temperature, protected from light.
- **Warm Media:** Gently warm the required volume of cell culture medium to 37°C in a water bath.
- **Dilution:** Add the thawed **Mito-So** stock solution to the pre-warmed cell culture medium to achieve the final desired working concentration (e.g., 5 μ M). Mix gently by pipetting. To minimize precipitation, add the stock solution to the medium, not the other way around.
- **Incubation:** Replace the existing medium in your cell culture plates with the medium containing **Mito-So** and incubate for the desired period (typically 15-30 minutes) at 37°C, protected from light.

Visualizations

Mito-So (MitoSOX Red) Experimental Workflow



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